

Essential Safety and Handling Protocols for ONC1-13B

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Compound of Interest

Compound Name: ONC1-13B

Cat. No.: B1432339

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Disclaimer: No specific Safety Data Sheet (SDS) for **ONC1-13B** was found in the public domain. The following guidance is based on general best practices for handling potent, non-steroidal antiandrogen compounds in a research and drug development setting. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for a formal risk assessment and to establish specific handling protocols.

This document provides essential safety and logistical information for the handling and disposal of **ONC1-13B**, a synthetic nonsteroidal antiandrogen. Researchers, scientists, and drug development professionals should adhere to these guidelines to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The primary route of exposure to compounds like **ONC1-13B** in a laboratory setting is through inhalation of aerosols, skin contact, and accidental ingestion.^[1] Therefore, a comprehensive PPE strategy is crucial. The following table summarizes the recommended PPE for handling **ONC1-13B**.

PPE Component	Specification	Rationale
Gloves	Double-gloving with chemotherapy-rated nitrile gloves.	Provides a robust barrier against skin contact. ^[2] Double-gloving minimizes the risk of exposure in case the outer glove is compromised.
Lab Coat/Gown	Disposable, back-closing gown made of a low-permeability fabric (e.g., polyethylene-coated).	Protects the wearer's clothing and skin from contamination. ^[1] ^[2] A disposable gown prevents the spread of the compound outside the laboratory.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects the eyes from splashes or aerosols of the compound.
Face Protection	A face shield should be worn in addition to goggles when there is a significant risk of splashing.	Offers a broader area of protection for the face. ^[2]
Respiratory Protection	A NIOSH-approved N95 or higher respirator is recommended, especially when handling the powdered form of the compound or when generating aerosols.	Minimizes the risk of inhaling fine particles of the compound. ^[1]
Footwear	Closed-toe shoes.	Protects the feet from potential spills.

Handling Procedures

All handling of **ONC1-13B**, particularly when in powdered form, should be conducted within a certified chemical fume hood or a Class II Biosafety Cabinet to control for airborne particles.^[1]

Step-by-Step Handling Protocol:

- Preparation: Before handling **ONC1-13B**, ensure the work area within the fume hood is clean and decontaminated. Gather all necessary equipment and reagents.
- Donning PPE: Follow the PPE donning sequence outlined in the workflow diagram below.
- Weighing and Reconstitution:
 - When weighing the solid compound, use a dedicated, clean spatula and weighing paper.
 - Perform all weighing and reconstitution procedures within the fume hood to contain any dust.
 - If preparing a solution, add the solvent slowly to the solid to avoid splashing.
- Post-Handling:
 - After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol), followed by a suitable laboratory detergent.
 - Dispose of all contaminated waste as outlined in the disposal plan.
- Doffing PPE: Follow the PPE doffing sequence outlined in the workflow diagram to prevent self-contamination.

Disposal Plan

All waste contaminated with **ONC1-13B** should be treated as hazardous chemical waste.

- Solid Waste: Contaminated gloves, gowns, weighing paper, and other disposable items should be placed in a clearly labeled, sealed hazardous waste bag or container.
- Liquid Waste: Solutions containing **ONC1-13B** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Sharps: Needles and other sharps contaminated with **ONC1-13B** should be disposed of in a designated sharps container for hazardous chemical waste.

Consult your institution's EHS department for specific guidelines on the disposal of hazardous chemical waste.

Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and copious amounts of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Signaling Pathways and Experimental Workflows

While a specific signaling pathway for the handling of **ONC1-13B** is not applicable, the following workflow diagram illustrates the critical procedure for donning and doffing PPE to ensure operator safety.



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PPE Donning and Doffing Workflow

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References

- 1. gerpac.eu [gerpac.eu]
- 2. pogo.ca [pogo.ca]
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